

# Application Note: Precision Synthesis of Lead-Free Methylammonium Bismuth Iodide ( )

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## Compound of Interest

Compound Name: *Bismuth iodide*

CAS No.: 7787-64-6

Cat. No.: B147886

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## Executive Summary

This application note details the protocol for the synthesis and deposition of methylammonium **bismuth iodide** (ngcontent-ng-c1989010908="" \_ngghost-ng-c3017681703="" class="inline ng-star-inserted">

, abbreviated as MBI), a lead-free perovskite derivative.<sup>[1]</sup> Unlike the 3D corner-sharing networks of lead halides, MBI adopts a 0D/2D layered hexagonal structure consisting of bioctahedral dimers.

While MBI offers superior air stability and non-toxicity compared to lead-based counterparts, its rapid crystallization kinetics often result in poor film morphology (pinholes). This guide implements a Solvent Engineering Strategy using a Lewis base adduct (DMSO) and antisolvent extraction (Toluene) to retard crystallization, ensuring compact, specular films suitable for high-sensitivity X-ray detectors and optoelectronic sensors.

Target Audience: Material Scientists, Process Engineers, and R&D professionals requiring GLP-compliant synthesis protocols.

## Materials and Equipment

To ensure batch-to-batch reproducibility, use reagents meeting the following specifications.

## Reagents Table

Reagent	Formula	Purity	Role	Storage
Bismuth(III) Iodide		99.999% (5N)	Metal Precursor	Desiccator (Dark)
Methylammonium Iodide	(MAI)	99.5%	Organic Cation	Desiccator (<10% RH)
N,N- Dimethylformamide	DMF	Anhydrous, 99.8%	Primary Solvent	Nitrogen Glovebox
Dimethyl Sulfoxide	DMSO	Anhydrous, 99.9%	Co- solvent/Adduct	Nitrogen Glovebox
Toluene		Anhydrous	Antisolvent	Nitrogen Glovebox

## Equipment Requirements

- Environment:
  - filled glovebox (  
ppm,  
ppm).
- Deposition: High-precision spin coater (acceleration accuracy  
10 rpm/s).
- Thermal: Precision hotplate (  
1°C uniformity).
- Filtration: 0.22  
m PTFE (hydrophobic) syringe filters.

## Protocol A: Precursor Ink Formulation

Scientific Rationale: The stoichiometry of MBI requires a 3:2 molar ratio of MAI to

[2] Simple dissolution in DMF often leads to uncontrollable precipitation. We utilize DMSO to form an intermediate adduct

, which slows the reaction rate with MAI, allowing for controlled crystal growth.

Step-by-Step Procedure:

- Stoichiometric Calculation:
  - Target Molarity: 0.5 M (based on unit).
  - Weigh 471.8 mg of (M.W. 589.69 g/mol ).
  - Weigh 190.7 mg of MAI (M.W. 158.97 g/mol ).
  - Note: This corresponds to a 3:2 molar ratio (MAI: ).[2]
- Solvent Preparation:
  - Prepare a solvent mixture of DMF:DMSO in a 9:1 volume ratio.
  - Why: High DMSO content can make the film too soluble; 10% is sufficient to coordinate Bi sites.
- Dissolution:
  - Add the and MAI powders into a 4 mL amber glass vial.

- Add 1.0 mL of the DMF:DMSO solvent mix.
- Stir magnetically at 60°C for 1 hour.
- Checkpoint: The solution should be a clear, deep orange/red liquid. If turbid, sonicate for 10 mins.
- Filtration:
  - Allow solution to cool to room temperature.[3]
  - Filter through a 0.22 μm PTFE filter into a fresh vial to remove dust or undissolved aggregates.

## Protocol B: Thin Film Deposition (Antisolvent Method)

Scientific Rationale: MBI tends to crystallize into hexagonal platelets. Without intervention, these platelets stack randomly, creating voids. The "Antisolvent Dripping" technique rapidly extracts the host solvent (DMF), inducing a supersaturation state that forces heterogeneous nucleation across the entire substrate simultaneously.

Step-by-Step Procedure:

- Substrate Prep:
  - Use UV-Ozone treated glass/FTO substrates.[3]
  - Pre-heat substrate to 50°C (optional, improves wetting) then cool to RT.
- Spin Coating Program:
  - Step 1 (Spreading): 1000 rpm, 500 rpm/s accel, 5 seconds.
  - Step 2 (Thinning): 4000 rpm, 2000 rpm/s accel, 40 seconds.
- Dynamic Antisolvent Dripping (Critical Step):

- Load 50 L of precursor ink onto the substrate center.
- Start the spin program.
- At  $t = 15$  seconds (during the high-speed phase), instantly dispense 150 L of Toluene onto the spinning center.
- Observation: The film should instantly change color (orange to turbid/dark) as the intermediate phase forms.
- Thermal Annealing:
  - Immediately transfer substrate to a hotplate at  $100^{\circ}\text{C}$ .
  - Anneal for 30 minutes.
  - Result: The film will turn a vibrant, specular orange-red.

## Process Visualization

### Workflow Diagram

The following diagram illustrates the critical path from raw materials to the final annealed film, emphasizing the antisolvent intervention point.[4][5]

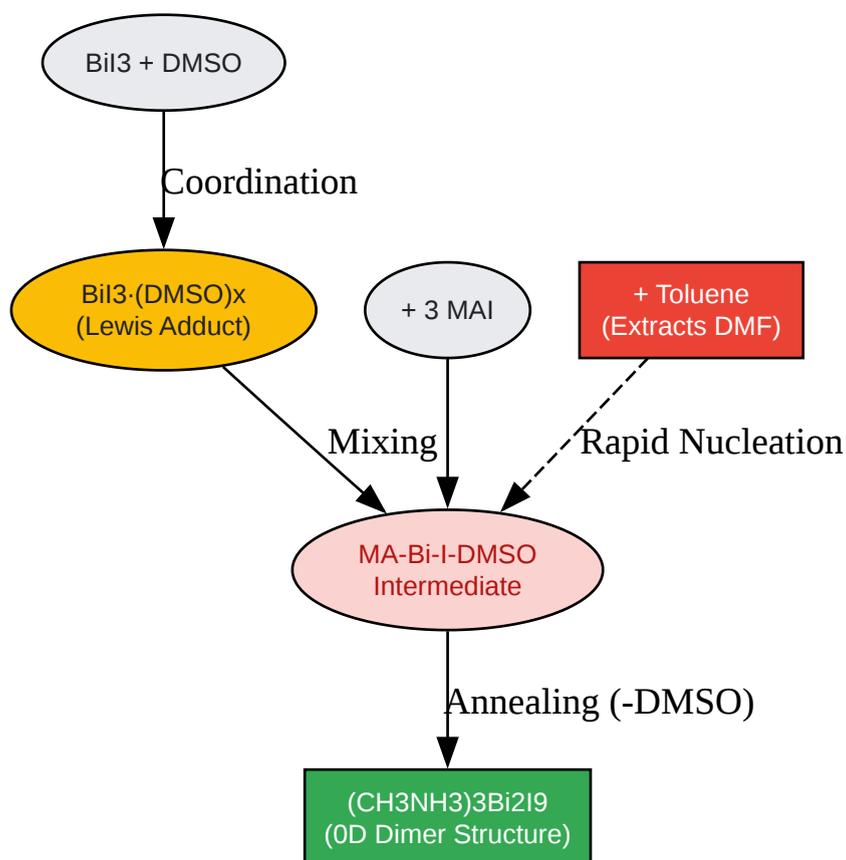


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Figure 1: Step-by-step workflow for the synthesis of MBI thin films via solvent engineering.

## Reaction Mechanism

This diagram details the chemical transformation from the precursor complex to the final perovskite dimer structure.



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Figure 2: Chemical pathway showing the role of DMSO adducts and Toluene extraction in forming the MBI phase.

## Characterization & Quality Control

To validate the synthesis, the following QC metrics must be met:

Technique	Expected Result	Interpretation
Visual Inspection	Specular, Orange/Red	Haze indicates moisture damage or poor nucleation.
XRD	Dominant peak at $\sim 8.2^\circ$ ( )	Confirms Hexagonal phase orientation.
UV-Vis	Absorption edge $\sim 590$ nm	Bandgap 2.1 - 2.2 eV (Indirect).
SEM	Grain size $> 200$ nm	Compact film without pinholes is critical for device performance.

## Troubleshooting Guide

- Problem: Film is cloudy/milky.
  - Cause: Humidity  $> 30\%$  or antisolvent dripped too late.
  - Fix: Synthesize in glovebox; drip Toluene exactly at 15s.
- Problem: Pinholes observed in SEM.
  - Cause: Poor wettability or insufficient antisolvent.
  - Fix: Treat substrate with UV-Ozone for 15 mins; increase Toluene volume to 200 L.
- Problem: Precipitate in ink.
  - Cause: Saturation or impure BiI<sub>3</sub>.
  - Fix: Filter solution immediately before use; ensure DMSO ratio is at least 10%.

## References

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